

Application Notes: 4,6-Dimethylpyrimidine in the Synthesis of Agrochemicals

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Compound of Interest

Compound Name: 4,6-Dimethylpyrimidine

Cat. No.: B031164

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Introduction

4,6-Dimethylpyrimidine and its derivatives are pivotal building blocks in the synthesis of a variety of agrochemicals, particularly herbicides and plant growth regulators. The pyrimidine scaffold is a key pharmacophore that imparts biological activity to the target molecules. The presence of the dimethyl groups at the 4 and 6 positions influences the molecule's solubility, stability, and interaction with biological targets. These application notes provide detailed protocols for the synthesis of key intermediates and final agrochemical products derived from **4,6-dimethylpyrimidine**, intended for researchers in the fields of crop protection and synthetic chemistry.

Application 1: Synthesis of Herbicidal Phenoxy Acetates

The **4,6-dimethylpyrimidine** moiety is a core component in a class of herbicides that function as aryloxyphenoxypropionate mimics. These compounds are effective against monocotyledonous weeds. The synthesis involves the preparation of a key intermediate, 2-(4-hydroxyphenoxy)-**4,6-dimethylpyrimidine**, which is subsequently etherified to yield the final active compounds.

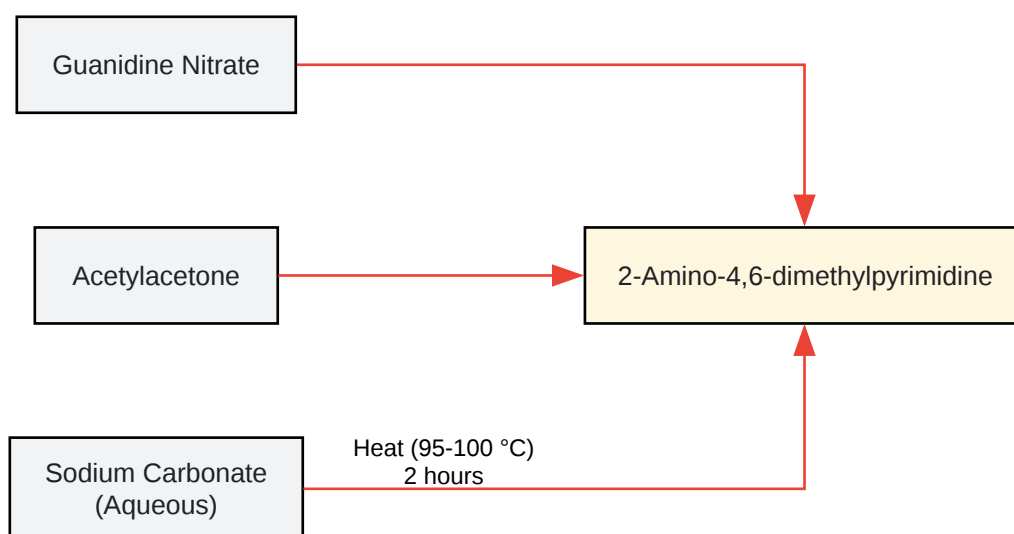
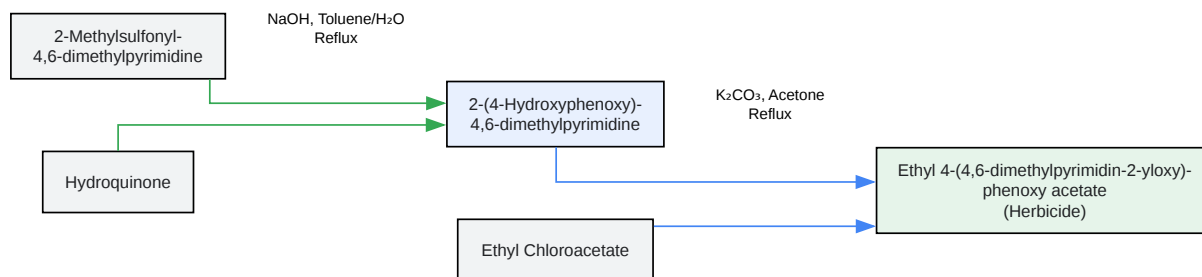
Quantitative Data Summary

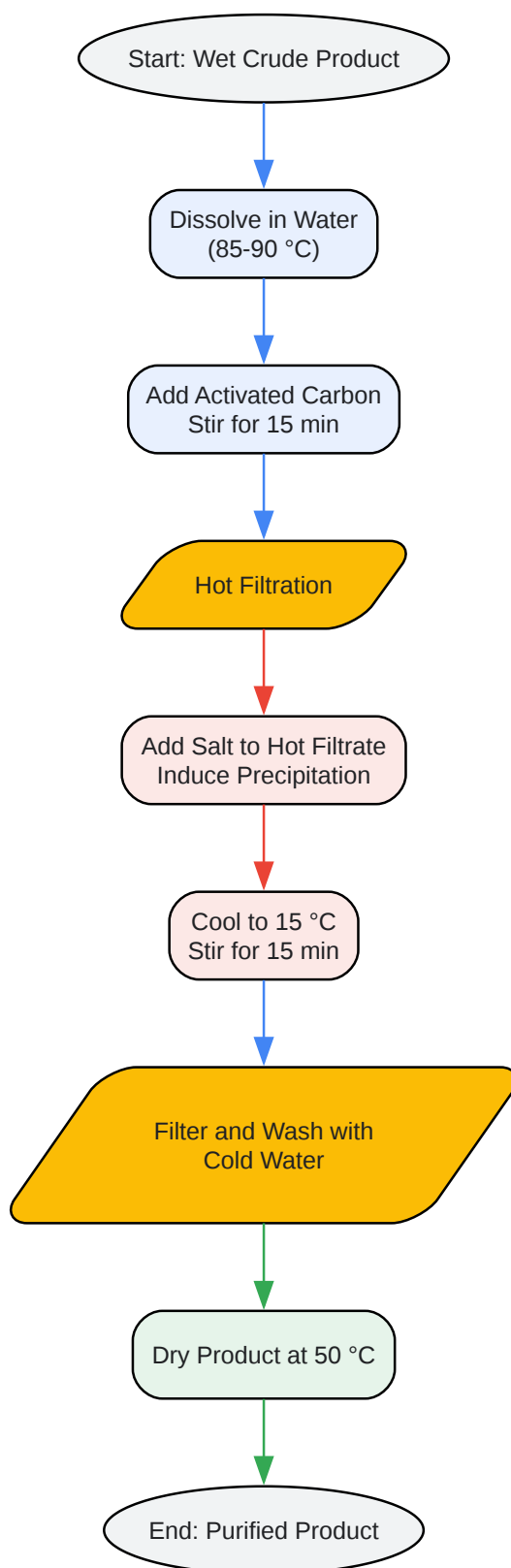
The following table summarizes key quantitative data for the synthesis of a representative herbicidal compound, Ethyl 4-(4,6-dimethylpyrimidin-2-yloxy)phenoxy acetate, and its

intermediate.

Compound Name	Molecular Formula	Yield (%)	Melting Point (°C)	Analytical Data Highlights (¹ H-NMR, δ ppm)	Reference
2-(4-Hydroxyphenoxy)-4,6-dimethylpyrimidine	C ₁₂ H ₁₂ N ₂ O ₂	90.6%	195.8-197.2	2.41 (s, 6H, CH ₃), 6.76 (s, 1H, Pyrim-H), 6.78 (d, 2H, Ph-H), 6.98 (d, 2H, Ph-H), 7.45 (s, 1H, OH)	[1]
Ethyl 4-(4,6-dimethylpyrimidin-2-yloxy)phenox y acetate	C ₁₆ H ₁₈ N ₂ O ₄	77.2%	90.2-92.1	1.31 (t, 3H, CH ₂ -CH ₃), 2.39 (s, 6H, Pyrim-CH ₃), 4.28 (q, 2H, COOCH ₂), 4.62 (s, 2H, OCH ₂), 6.74 (s, 1H, Pyrim-H), 6.92(d, 2H, Ph-H), 7.13(d, 2H, Ph-H)	[1]

Synthesis Pathway for Herbicidal Phenoxy Acetates





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References

- 1. Synthesis and Biological activity of 4-(4,6-Disubstituted-pyrimidin-2-yloxy)phenoxy Acetates - PMC [pmc.ncbi.nlm.nih.gov]
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